

Application Note: Development of a Stability-Indicating Assay for N-Nitroso Lidocaine

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Compound of Interest

Compound Name: *N-Nitroso Lidocaine*

Cat. No.: *B16337365*

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Introduction

N-Nitroso Lidocaine is a potential nitrosamine impurity that can form in pharmaceutical products containing lidocaine. Due to the classification of many nitrosamines as probable human carcinogens, regulatory agencies worldwide have set stringent limits on their presence in drug products. The formation of such impurities can occur during the synthesis of the active pharmaceutical ingredient (API), during the manufacturing of the drug product, or upon storage. Therefore, a robust and reliable stability-indicating analytical method is crucial to monitor and control the levels of **N-Nitroso Lidocaine** throughout the product lifecycle.

This application note details a comprehensive approach for the development and validation of a stability-indicating assay for **N-Nitroso Lidocaine**. The described methodology utilizes forced degradation studies to identify potential degradation products and a sensitive UPLC-MS/MS method for the separation and quantification of **N-Nitroso Lidocaine** and its degradants. This ensures the method's specificity and suitability for stability testing.

Materials and Methods

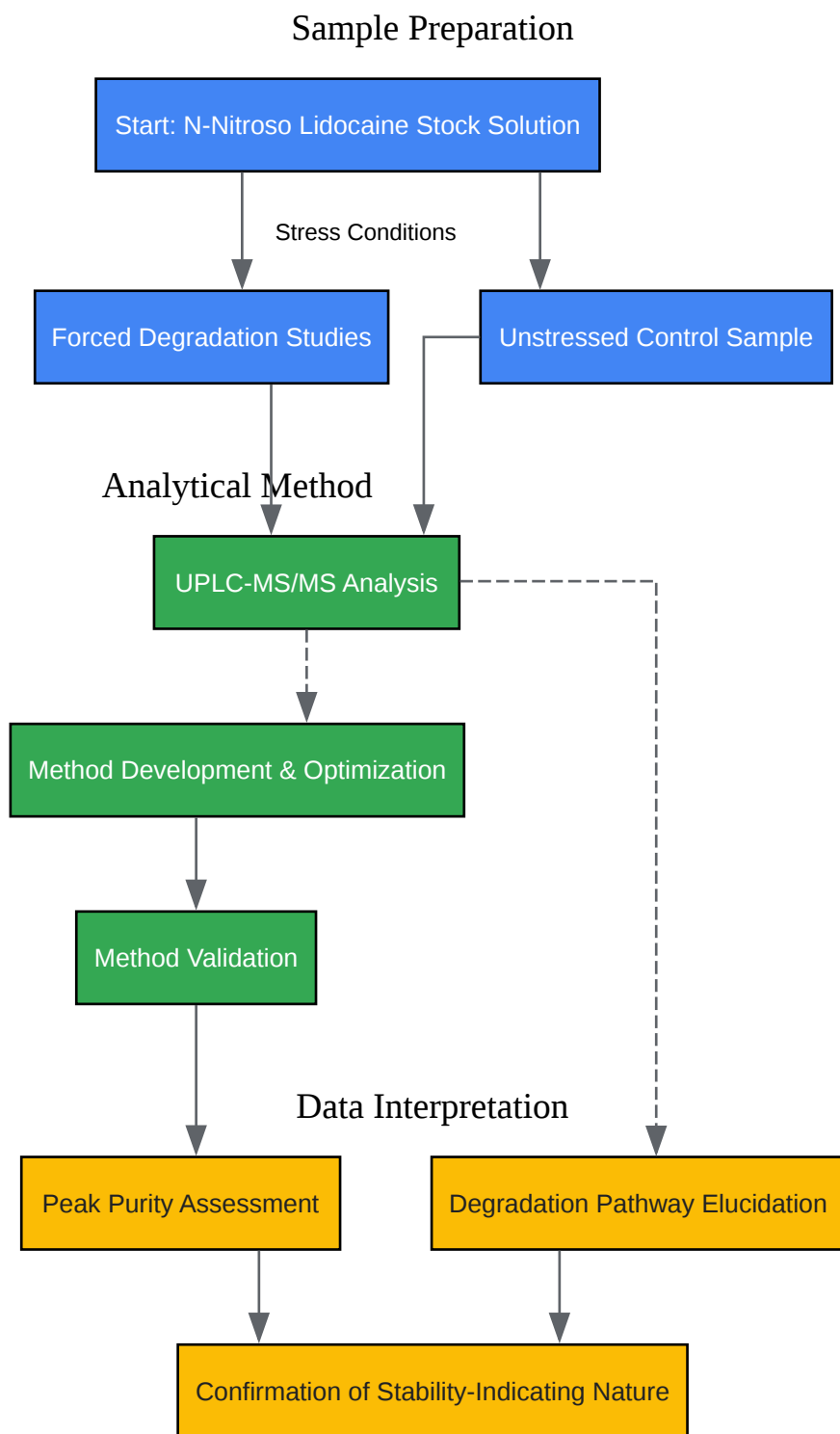
Reagents and Chemicals

- **N-Nitroso Lidocaine** Reference Standard
- Lidocaine Hydrochloride Reference Standard
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Formic acid (LC-MS grade)
- Ammonium formate (LC-MS grade)
- Hydrochloric acid (analytical grade)
- Sodium hydroxide (analytical grade)
- Hydrogen peroxide (30%, analytical grade)
- Water (Milli-Q or equivalent)

Instrumentation

- UPLC system coupled with a tandem quadrupole mass spectrometer (MS/MS)
- Photostability chamber
- Forced degradation studies are instrumental in developing analytical methodologies, understanding the stability of active pharmaceutical ingredients (APIs) and drug products, and providing insights into degradation pathways and products.[\[1\]](#)
- Dry heat oven
- pH meter

Experimental Workflow



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Caption: Experimental workflow for the development of a stability-indicating assay.

Experimental Protocols

Forced Degradation Studies

Forced degradation studies were performed on a solution of **N-Nitroso Lidocaine** (10 µg/mL in methanol/water, 50:50 v/v) to intentionally degrade the molecule.

- Acidic Hydrolysis: The sample solution was mixed with an equal volume of 0.1 M HCl and kept at 60°C for 24 hours.
- Basic Hydrolysis: The sample solution was mixed with an equal volume of 0.1 M NaOH and kept at 60°C for 24 hours.
- Oxidative Degradation: The sample solution was mixed with an equal volume of 3% H₂O₂ and kept at room temperature for 24 hours.
- Thermal Degradation: The solid **N-Nitroso Lidocaine** was placed in a dry heat oven at 105°C for 48 hours and then dissolved in the diluent.
- Photolytic Degradation: The sample solution was exposed to light providing an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt-hours/square meter in a photostability chamber.

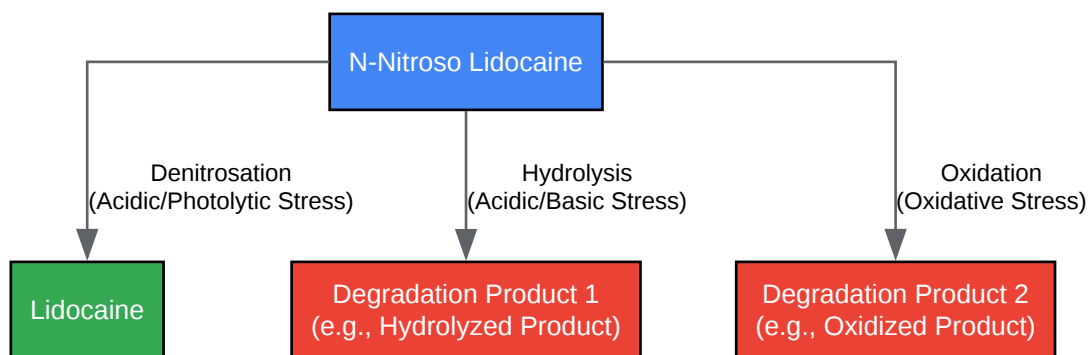
After the specified time, the stressed samples were neutralized (if necessary), diluted to a suitable concentration, and analyzed by the developed UPLC-MS/MS method.

UPLC-MS/MS Method Protocol

A sensitive and specific UPLC-MS/MS method was developed for the analysis of **N-Nitroso Lidocaine** and its degradation products.

Parameter	Condition
Column	C18, 2.1 x 100 mm, 1.8 µm
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	0.1% Formic Acid in Acetonitrile
Gradient	5% B to 95% B over 10 minutes, followed by a 2-minute hold at 95% B and a 3-minute re-equilibration at 5% B
Flow Rate	0.4 mL/min
Column Temperature	40°C
Injection Volume	5 µL
Ionization Mode	Electrospray Ionization (ESI), Positive
MS/MS Transitions	N-Nitroso Lidocaine: [Precursor Ion] > [Product Ion] (To be determined experimentally)
Degradation Products: To be determined from stressed samples	

Potential Degradation Pathway



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Caption: Potential degradation pathways of **N-Nitroso Lidocaine** under stress conditions.

Results and Discussion

Forced Degradation

The results of the forced degradation studies are summarized in the table below. Significant degradation was observed under acidic, basic, and oxidative conditions, indicating the susceptibility of **N-Nitroso Lidocaine** to these stresses.

Stress Condition	% Degradation of N-Nitroso Lidocaine	Number of Degradation Products Observed
0.1 M HCl, 60°C, 24h	25.4	2
0.1 M NaOH, 60°C, 24h	18.9	1
3% H ₂ O ₂ , RT, 24h	35.1	3
Thermal (105°C, 48h)	5.2	1
Photolytic	12.6	2

The developed UPLC-MS/MS method was able to separate **N-Nitroso Lidocaine** from all the degradation products formed under the various stress conditions, demonstrating its stability-indicating nature.

Method Validation

The analytical method was validated according to ICH guidelines for specificity, linearity, accuracy, precision, and robustness.

Validation Parameter	Result
Linearity (r^2)	> 0.999 for a concentration range of 0.05 to 2.0 $\mu\text{g/mL}$
Accuracy (% Recovery)	98.5% - 101.2%
Precision (% RSD)	< 2.0% for both repeatability and intermediate precision
Limit of Detection (LOD)	0.015 $\mu\text{g/mL}$
Limit of Quantitation (LOQ)	0.05 $\mu\text{g/mL}$

Conclusion

A highly sensitive, specific, and stability-indicating UPLC-MS/MS method has been successfully developed and validated for the determination of **N-Nitroso Lidocaine**. The forced degradation studies provided valuable insights into the degradation profile of the molecule. This method is suitable for the routine quality control and stability monitoring of **N-Nitroso Lidocaine** in pharmaceutical products, ensuring their safety and efficacy.

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References

- 1. [researchgate.net](https://www.researchgate.net) [researchgate.net]
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